

Physical and chemical characteristics of 2-Acetoxyisobutyryl chloride CAS 40635-66-3.

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Compound of Interest

Compound Name: 2-Acetoxyisobutyryl chloride

Cat. No.: B1360228

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An In-depth Technical Guide to **2-Acetoxyisobutyryl Chloride** (CAS 40635-66-3)

Introduction

2-Acetoxyisobutyryl chloride, with the CAS registry number 40635-66-3, is a versatile bifunctional molecule of significant interest to researchers and professionals in organic synthesis and drug development.^{[1][2][3]} Its structure incorporates a reactive acyl chloride and an acetate ester, making it a valuable intermediate for the synthesis of complex organic molecules, including nucleoside derivatives.^[4] This guide provides a comprehensive overview of its physical and chemical characteristics, reactivity, synthesis, applications, and safety protocols, grounded in authoritative sources to ensure scientific integrity.

Chemical Identity and Structure

2-Acetoxyisobutyryl chloride is also known by several synonyms, including 2-Acetoxy-2-methylpropionyl Chloride and 1-Chlorocarbonyl-1-methylethyl acetate.^{[1][2][3]}

- Molecular Formula: C₆H₉ClO₃^{[1][2][3]}
- Molecular Weight: 164.59 g/mol ^{[1][3]}
- CAS Number: 40635-66-3^{[1][2][3]}
- InChI Key: RBTCRFLJLUNCLL-UHFFFAOYSA-N^{[1][3]}

Caption: Chemical Structure of **2-Acetoxyisobutyryl Chloride**.

Physicochemical Properties

2-Acetoxyisobutyryl chloride is a colorless to light yellow clear liquid.[5] It is sensitive to moisture and should be stored under an inert atmosphere.[6][7]

Property	Value	Source(s)
Appearance	Colorless to light yellow clear liquid	[5]
Boiling Point	55-56 °C at 6 mmHg	[7][8]
Density	1.136 g/mL at 25 °C	[7]
Refractive Index	n _{20/D} 1.428	[7]
Flash Point	68 °C (154 °F)	[8]
Purity	>97.0%	[5]

Spectroscopic Data

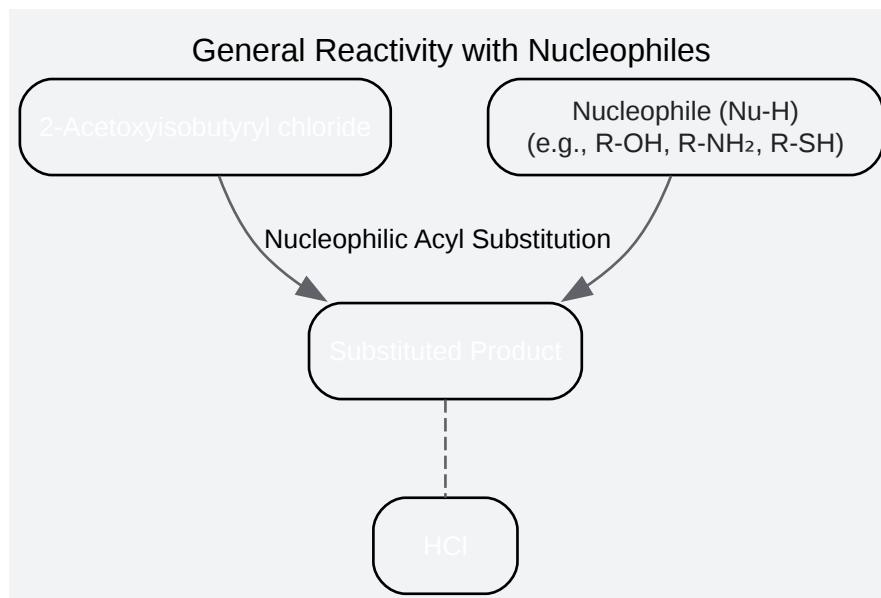
Spectroscopic data is crucial for the identification and characterization of **2-Acetoxyisobutyryl chloride**. The National Institute of Standards and Technology (NIST) Chemistry WebBook provides access to its Infrared (IR) and Mass Spectrum (electron ionization).[2][9]

Reactivity and Stability

2-Acetoxyisobutyryl chloride is a reactive compound, primarily due to the presence of the acyl chloride functional group. It reacts violently with water, liberating toxic hydrogen chloride gas.[6] It is also incompatible with strong oxidizing agents, strong bases, and alcohols.

Due to its moisture sensitivity, it should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, preferably under an inert atmosphere.[6][10]

The acyl chloride moiety makes it an excellent electrophile, readily undergoing nucleophilic acyl substitution with a variety of nucleophiles such as alcohols, amines, and thiols to form the corresponding esters, amides, and thioesters.



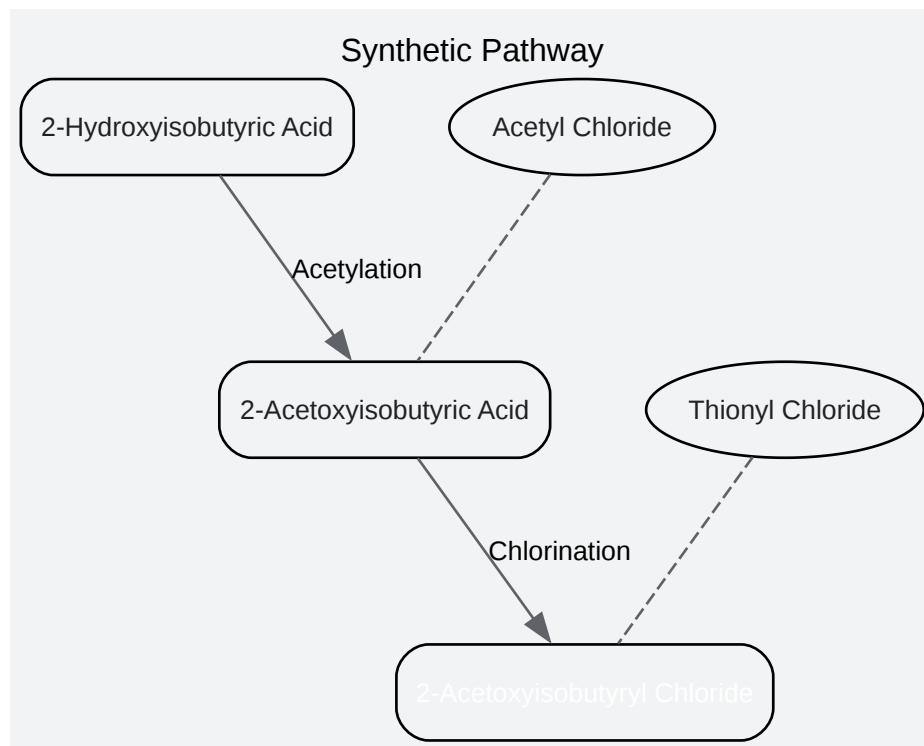
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Caption: Reactivity with Nucleophiles.

Synthesis

A common laboratory-scale synthesis of **2-acetoxyisobutyryl chloride** involves a two-step process starting from 2-hydroxyisobutyric acid.[4]

- Acetylation: 2-hydroxyisobutyric acid is first acetylated using acetyl chloride.
- Chlorination: The resulting 2-acetoxyisobutyric acid is then treated with a chlorinating agent, such as thionyl chloride, to convert the carboxylic acid to the acyl chloride.[4]



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Caption: Synthetic Pathway.

Applications in Research and Development

The dual functionality of **2-acetoxyisobutyryl chloride** makes it a valuable reagent in organic synthesis. It has been notably used in the synthesis of nucleoside analogs, where it can react with the hydroxyl groups of the sugar moiety.^[4] For instance, its reaction with uridine can lead to the formation of 3'-O-acetyl-2'-chloro-2'-deoxyuridine, a key intermediate in the development of antiviral and anticancer agents.^[4]

Its reactivity with diols has also been studied, showing that it can lead to the formation of chloroacetates, demonstrating its utility in the stereoselective synthesis of complex molecules.^[4]

Safety and Handling

2-Acetoxyisobutyryl chloride is a hazardous substance that requires careful handling in a laboratory setting. It is corrosive and can cause severe skin burns and eye damage.^{[6][10]} It is also a combustible liquid and may be corrosive to metals.^[10]

GHS Hazard and Precautionary Statements

Hazard Statements	Precautionary Statements
H227: Combustible liquid[10]	P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking.[10]
H290: May be corrosive to metals	P234: Keep only in original container.
H314: Causes severe skin burns and eye damage[10]	P264: Wash skin thoroughly after handling.
H341: Suspected of causing genetic defects	P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	
P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	
P304 + P340 + P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.	
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[11]	
P403 + P235: Store in a well-ventilated place. Keep cool.	
P501: Dispose of contents/ container to an approved waste disposal plant.	

Experimental Protocol: Safe Handling and Use

- Engineering Controls: Always handle **2-acetoxyisobutyryl chloride** in a well-ventilated chemical fume hood.[6] Ensure that an eyewash station and safety shower are readily

accessible.[6]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles. A face shield may be necessary for splash protection.[6]
- Dispensing and Transfer: Use a syringe or cannula for transferring the liquid to prevent exposure to air and moisture.[6] Avoid pouring.
- Reaction Quenching: Reactions involving **2-acetoxyisobutyryl chloride** should be quenched carefully, typically with a nucleophilic solvent like isopropanol or methanol, before aqueous workup.
- Spill Management: In case of a spill, absorb the material with an inert absorbent (e.g., vermiculite, dry sand) and place it in a sealed container for disposal.[6] Do not use water to clean up spills.[6]
- Waste Disposal: Dispose of waste materials containing **2-acetoxyisobutyryl chloride** in accordance with local, state, and federal regulations.

First-Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[6][10]
- Skin Contact: Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6]

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